

using 2-Hydroxy-3-nitrobenzamide in medicinal chemistry

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Compound of Interest

Compound Name: 2-Hydroxy-3-nitrobenzamide

CAS No.: 2912-76-7

Cat. No.: B1280379

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Application Note: Utilizing **2-Hydroxy-3-nitrobenzamide** as a Pharmacophore Scaffold in Antiviral and PARP Inhibitor Design

Executive Summary

This guide details the medicinal chemistry applications of **2-Hydroxy-3-nitrobenzamide** (2H3NB). While often overlooked as a simple intermediate, this compound represents a "privileged scaffold" in the design of Zinc Finger (ZnF) Ejectors targeting retroviral nucleocapsid proteins (e.g., HIV-1 NCp7) and Poly(ADP-ribose) polymerase (PARP) inhibitors.

Its structural uniqueness lies in the intramolecular Hydrogen Bond (IMHB) between the phenolic hydroxyl and the amide carbonyl, which locks the conformation, and the electron-withdrawing nitro group at the 3-position, which modulates the acidity (pKa) of the phenol and the electrophilicity of the aromatic ring. This note provides rationale, synthesis protocols, and assay methodologies for leveraging 2H3NB in drug discovery.

Chemical Profile & Structural Logic

- Compound Name: **2-Hydroxy-3-nitrobenzamide**[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

- CAS Registry: 2912-76-7[1][2][3]
- Molecular Formula: C₇H₆N₂O₄[2][3][5]
- Molecular Weight: 182.13 g/mol [2]

Key Structural Features:

- **Pseudo-Ring Formation:** The 2-hydroxyl group forms a strong intramolecular hydrogen bond with the amide carbonyl oxygen. This mimics a bicyclic heterocycle (like quinazolinone), improving cell permeability by masking polar surface area.
- **Electronic Modulation:** The 3-nitro group is strongly electron-withdrawing. This lowers the pKa of the 2-hydroxyl group (making it more acidic than salicylamide), which is critical for binding affinity in metalloprotein active sites (like PARP or Zn-fingers).

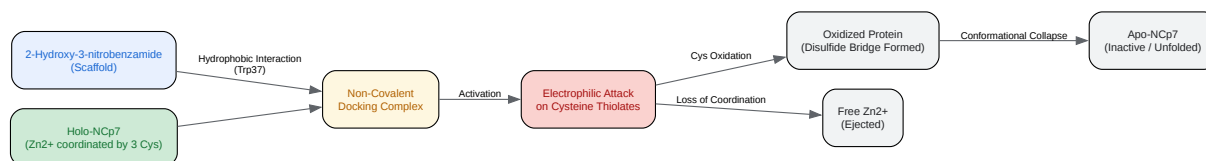
Property	Value	Significance in MedChem
pKa (Phenol)	~6.5 - 7.0 (Est.)	Physiologically ionized; mimics phosphate pharmacophores.
LogP	~-0.8 - 1.2	Ideal range for fragment-based drug discovery (FBDD).
H-Bond Donors	2 (Amide NH ₂ , Phenol OH)	Critical for active site anchoring (e.g., Glu/Ser residues).
PSA (Polar Surface Area)	~109 Å ²	High polarity suggests need for masking (IMHB) for transport.

Primary Application: Zinc Finger Ejection (Antiviral) [6]

Mechanism of Action: Retroviral nucleocapsid proteins (like HIV-1 NCp7) contain highly conserved CCHC zinc finger motifs essential for viral RNA packaging. 2H3NB and its derivatives act as Zinc Ejectors.[6]

- **Recognition:** The benzamide scaffold docks into the hydrophobic pocket of the ZnF (Trp37 interaction in HIV NCp7).
- **Electrophilic Attack:** The nitro group (often activated to a nitroso or hydroxylamine in vivo or via synthetic derivatization to a disulfide) facilitates an electrophilic attack on the sulfur atoms of the Zn-coordinating cysteine residues.
- **Ejection:** This attack oxidizes the cysteines (forming disulfides), destroying the coordination geometry. The Zn^{2+} ion is ejected, resulting in the "apo" protein which cannot package viral RNA.

Graphviz Diagram: Zinc Ejection Mechanism



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Caption: Mechanism of Zinc Ejection driven by benzamide scaffolds. The compound destabilizes the Zn-Cys coordination, leading to viral inactivation.

Secondary Application: PARP Inhibition

Poly(ADP-ribose) polymerase (PARP) enzymes repair DNA strand breaks. Inhibitors are vital in cancer therapy (BRCA-deficient tumors).

- **Binding Mode:** The benzamide moiety is a "nicotinamide mimic." The amide group forms critical hydrogen bonds with Gly863 and Ser904 in the PARP-1 active site.
- **Role of 2H3NB:** The 3-nitro group provides steric bulk that can induce selectivity between PARP isoforms or be reduced to an amino group to attach "tail" regions (solubilizing groups)

required for high-potency drugs like Olaparib.

Experimental Protocols

Protocol A: Synthesis of 2-Hydroxy-3-nitrobenzamide

Rationale: Direct nitration of salicylamide is the most efficient route, utilizing the ortho-para directing power of the hydroxyl group. The 3-position is favored over the 5-position under controlled temperature due to steric guidance and H-bonding.

Materials:

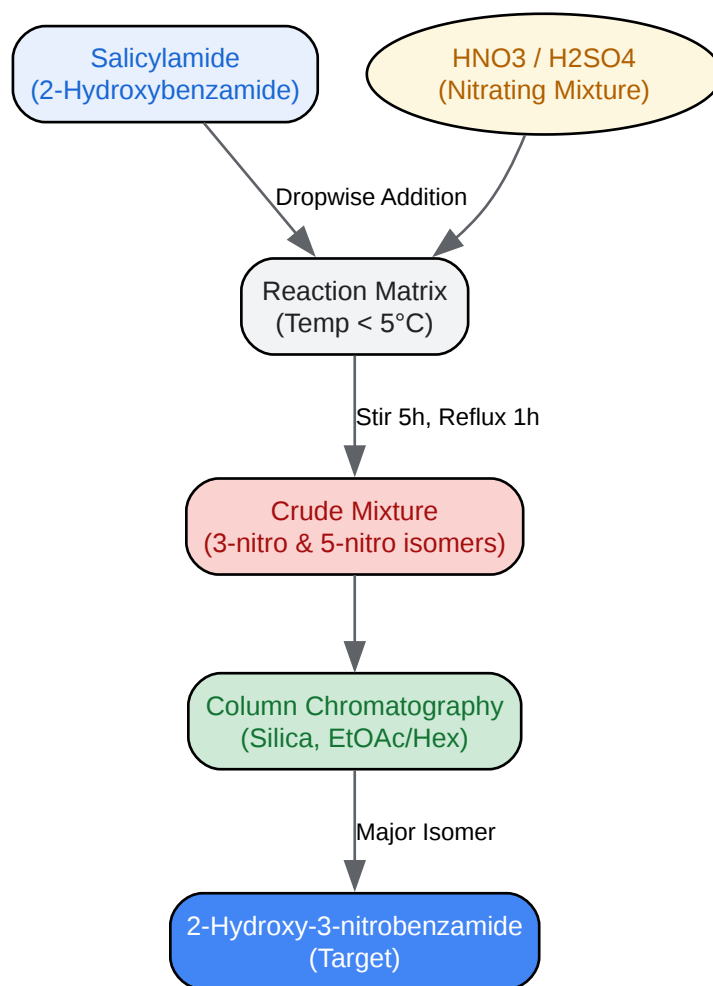
- Salicylamide (2-hydroxybenzamide)
- Nitric Acid (HNO_3 , 65%)
- Sulfuric Acid (H_2SO_4 , conc.)[\[7\]](#)
- Ethyl Acetate (EtOAc)[\[5\]](#)
- Sodium Bicarbonate (NaHCO_3)

Step-by-Step Methodology:

- Preparation: Dissolve Salicylamide (10 mmol, ~1.37 g) in EtOAc (25 mL).
- Nitration Mixture: In a separate vessel, prepare a mixture of HNO_3 (30 mmol) and H_2SO_4 (20 mmol). Cool this mixture to 0°C .
- Addition: Add the salicylamide solution dropwise to the acid mixture. Critical: Maintain internal temperature below 5°C (278 K) to prevent dinitration (3,5-dinitro) or tar formation.
- Reaction: Stir at room temperature for 4–5 hours. Monitor via TLC (Mobile phase: Hexane:EtOAc 7:3).
- Workup:
 - Reflux the mixture for 1 hour (to ensure completion and decompose unstable intermediates).

- Cool to RT and neutralize carefully with 10% aq. NaHCO_3 .
- Extract with EtOAc (3 x 25 mL).
- Dry organic layer over anhydrous Na_2SO_4 and concentrate in vacuo.
- Purification: The crude is a reddish-brown solid. Purify via silica gel column chromatography (Gradient: 0-10% EtOAc in Petroleum Ether).
- Yield: Expect ~60-70% of the 3-nitro isomer (Target) and minor amounts of 5-nitro isomer.

Graphviz Diagram: Synthetic Pathway



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Caption: Controlled nitration pathway to selectively isolate the 3-nitro isomer.

Protocol B: Fluorescence-Based Zinc Ejection Assay

Rationale: Tryptophan 37 (Trp37) in the HIV NCp7 protein is quenched when the protein is folded and coordinating Zinc. Upon Zinc ejection, the protein unfolds, exposing Trp37 and altering its fluorescence quantum yield. This is a standard validation assay.

Materials:

- Recombinant HIV-1 NCp7 protein (1-5 μ M).
- Buffer: 50 mM Tris-HCl (pH 7.0), 100 mM NaCl.
- Test Compound: **2-Hydroxy-3-nitrobenzamide** (dissolved in DMSO).
- Fluorometer (Excitation: 280 nm, Emission: 350 nm).

Methodology:

- Baseline: Measure the intrinsic fluorescence of NCp7 in buffer at 30°C.
- Titration: Add the test compound in increasing increments (0.5 to 10 equivalents relative to protein).
- Kinetics: Monitor fluorescence emission at 350 nm over time (0–60 mins).
- Analysis: A decrease in fluorescence intensity indicates Trp37 exposure/quenching due to loss of tertiary structure (Zinc ejection).
- Control: Use EDTA (a strong chelator) as a positive control for Zinc removal.

Safety & Stability

- Hazard Class: Irritant (Skin/Eye).[\[8\]](#)
- Handling: The nitro group poses a potential explosion hazard if heated under confinement or mixed with strong reducing agents.
- Stability: Stable at room temperature. Avoid strong bases which will deprotonate the phenol (color change to deep yellow/orange) and potentially hydrolyze the amide.

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